

A Researcher's Guide to Sourcing and Utilizing Barium Carbonate-¹³C

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Compound of Interest

Compound Name: Barium carbonate-13C

Cat. No.: B135627

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview for researchers and professionals in the life sciences on securing reliable commercial suppliers of Barium carbonate-¹³C. Furthermore, it delves into the critical technical aspects of its application, including detailed experimental protocols and data analysis workflows, to ensure its effective use in research and development.

Identifying Reliable Commercial Suppliers

The procurement of high-quality, isotopically labeled compounds is paramount for the integrity and reproducibility of experimental results. Barium carbonate-¹³C serves as a crucial starting material for the synthesis of a wide array of ¹³C-labeled molecules used in metabolic research, drug development, and proteomics.^[1] Several reputable commercial suppliers specialize in the production and distribution of stable isotope-labeled compounds.

When selecting a supplier, researchers should meticulously evaluate the product's specifications, including isotopic enrichment, chemical purity, and the availability of a comprehensive Certificate of Analysis (CoA). A CoA provides essential information on the analytical methods used for quality control and the specific lot characteristics.

Below is a comparative table summarizing the product specifications for Barium carbonate-¹³C from prominent suppliers.

Supplier	Product Number	Isotopic Enrichment (%)	Chemical Purity (%)	Available Sizes	Additional Notes
Cambridge Isotope Laboratories, Inc.	CLM-466	98	98	5 g, Bulk	Offers detailed product data sheets and CoA. [2] [3]
Sigma-Aldrich (Merck)	277193 / 600202	98 / 90	Not specified	Varies	Provides different levels of isotopic enrichment. [4]
American Elements	BA-M-018-ISO.013I	98	High Purity Grades Available	Custom	Manufactures to various grades including ACS and pharmaceutical. [5]
MedchemExpress	HY-113603S	Not specified	>98	1 mg, 5 mg, 10 mg	Provides a data sheet with basic information. [6]
Benchchem	B135627	Not specified	Not specified	Inquire	Provides general information on applications. [1]
ANEXIB Chemicals	B191002	>95	Not specified	10 g	-

BOC Sciences	51956-33-3	98 atom % ¹³ C	Not specified	Inquire	-[7]
Eurisotop (a subsidiary of CIL)	CLM-466-PK	98+	98	Bulk	European supplier for Cambridge Isotope Laboratories products.[8]

Note: Isotopic enrichment and chemical purity can vary between lots. It is crucial to obtain the CoA for the specific lot being purchased.

Synthesis of Barium Carbonate-¹³C

Understanding the synthesis of Barium carbonate-¹³C is beneficial for assessing its quality and potential impurities. Two primary methods are commonly employed for its preparation.

Precipitation from a Labeled Carbonate Source

A widely used and straightforward method involves the precipitation of Barium carbonate-¹³C from a soluble, ¹³C-labeled carbonate precursor.[1]

Experimental Protocol:

- Prepare Reactant Solutions:
 - Dissolve a stoichiometric amount of a soluble barium salt, such as Barium Chloride (BaCl₂), in deionized water.
 - In a separate vessel, dissolve a ¹³C-labeled carbonate salt, for instance, Sodium Carbonate-¹³C (Na₂¹³CO₃) or Ammonium Carbonate-¹³C ((NH₄)₂¹³CO₃), in deionized water.
- Precipitation:
 - Slowly add the barium chloride solution to the labeled carbonate solution with constant stirring. A white precipitate of Barium carbonate-¹³C will form immediately.

- The reaction is: $\text{BaCl}_2 + \text{Na}_2^{13}\text{CO}_3 \rightarrow \text{Ba}^{13}\text{CO}_3(\text{s}) + 2\text{NaCl}$
- Isolation and Purification:
 - Allow the precipitate to settle completely.
 - Isolate the solid Barium carbonate-¹³C by filtration using a Buchner funnel.
 - Wash the precipitate several times with deionized water to remove any soluble impurities, such as sodium chloride.
 - Dry the purified Barium carbonate-¹³C in an oven at a suitable temperature (e.g., 100-120°C) to a constant weight.

Conversion from Carbon Dioxide-¹³C

Another common method involves the reaction of isotopically labeled carbon dioxide (¹³CO₂) with a barium salt.^[1] This is particularly useful as ¹³CO₂ is a common primary source for carbon-13 labeling.

Experimental Protocol:

- Prepare Barium Hydroxide Solution: Prepare a saturated solution of Barium Hydroxide (Ba(OH)₂) in deionized water and filter it to remove any undissolved solids.
- Gas Introduction: Bubble the ¹³CO₂ gas through the clear Barium Hydroxide solution. A white precipitate of Barium carbonate-¹³C will form.
 - The reaction is: $\text{Ba}(\text{OH})_2 + ^{13}\text{CO}_2 \rightarrow \text{Ba}^{13}\text{CO}_3(\text{s}) + \text{H}_2\text{O}$
- Isolation and Purification: Follow the same isolation, washing, and drying steps as described in the precipitation method above.

Key Applications and Experimental Workflows

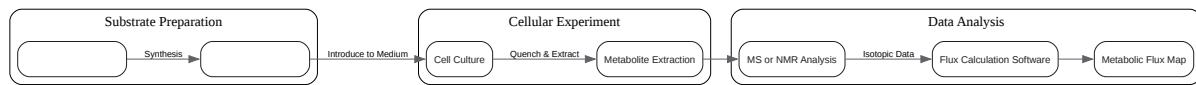
Barium carbonate-¹³C is a versatile precursor for a multitude of applications in life sciences research.

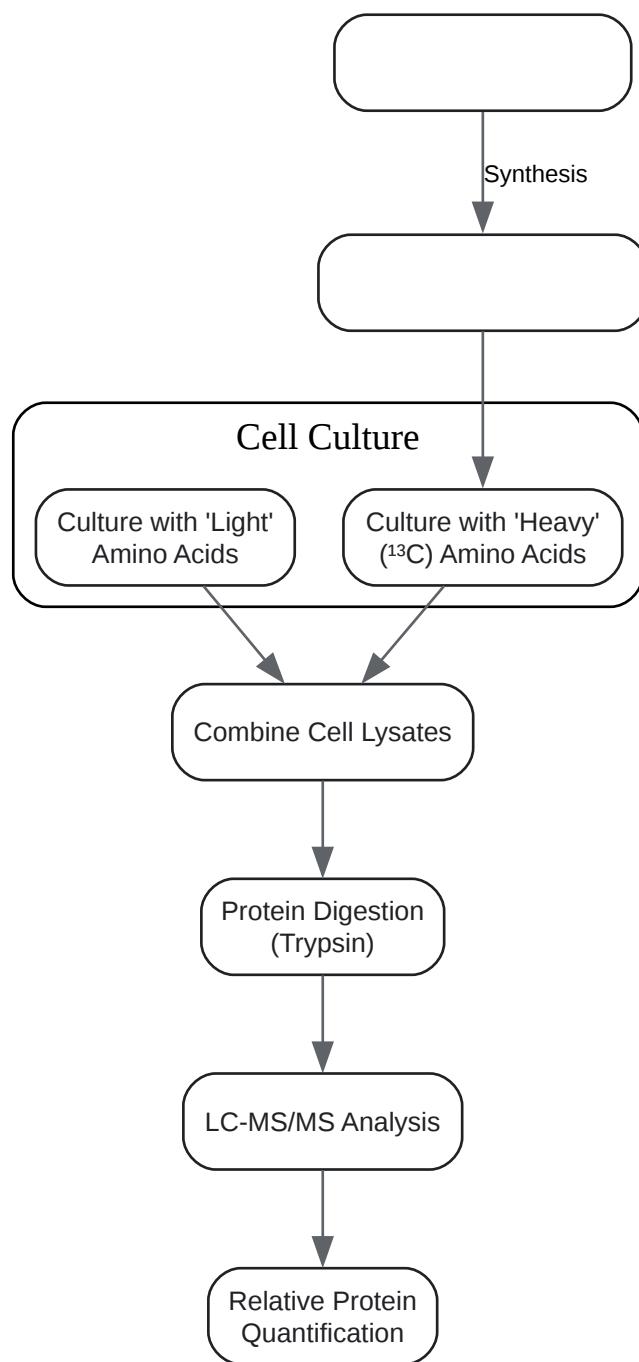
Metabolic Flux Analysis (MFA)

¹³C-Metabolic Flux Analysis (MFA) is a powerful technique to quantify the rates of metabolic reactions within a cell.[9] Barium carbonate-¹³C can be used to synthesize ¹³C-labeled metabolic substrates, such as glucose or amino acids, which are then introduced to cells in culture.

Experimental Workflow for ¹³C-MFA:

- Synthesis of ¹³C-labeled Substrate: Synthesize the desired ¹³C-labeled substrate (e.g., [U-¹³C]-glucose) using Barium carbonate-¹³C as the initial labeled source.
- Cell Culture and Labeling: Culture cells in a medium containing the ¹³C-labeled substrate until isotopic steady state is achieved.[10]
- Metabolite Extraction: Quench the metabolism and extract intracellular metabolites.
- Analytical Measurement: Analyze the isotopic enrichment of the metabolites using techniques like Mass Spectrometry (MS) or Nuclear Magnetic Resonance (NMR) spectroscopy.[9]
- Data Analysis and Flux Calculation: Use specialized software to calculate the intracellular metabolic fluxes based on the measured isotopic labeling patterns and a stoichiometric model of the metabolic network.[11]





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